

Dicyclohexyl Carbonate (CAS 4427-97-8): A Technical Overview

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Compound of Interest

Compound Name: *Dicyclohexyl carbonate*

Cat. No.: *B057173*

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Introduction

Dicyclohexyl carbonate (CAS 4427-97-8) is an organic compound with applications in chemical synthesis. This technical guide provides a comprehensive summary of its known physicochemical properties, synthesis, and safety information based on publicly available data. It is important to note at the outset that extensive searches for biological activity, pharmacological effects, or involvement in cellular signaling pathways have yielded no specific information. The primary documented applications of this compound are in the field of materials science and as a chemical intermediate.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Dicyclohexyl carbonate** are summarized in Table 1. This data is essential for its handling, application in synthesis, and for any future studies.

Table 1: Physicochemical Properties of **Dicyclohexyl Carbonate**

Property	Value	Reference(s)
CAS Number	4427-97-8	[1][2][3][4][5][6]
Molecular Formula	C ₁₃ H ₂₂ O ₃	[1][3][5]
Molecular Weight	226.31 g/mol	[1][2][5]
Appearance	Typically a colorless to pale yellow liquid with a mild odor.	
Melting Point	43-44 °C	[2]
Boiling Point	340.2 °C at 760 mmHg	[2]
Density	1.04 g/cm ³	[1]
Solubility	Good solubility in organic solvents; less soluble in water.	[4]
InChI	InChI=1S/C13H22O3/c14-13(15-11-7-3-1-4-8-11)16-12-9-5-2-6-10-12/h11-12H,1-10H2	[3][5]
InChIKey	FYIBPWZEZWVQDQB-UHFFFAOYSA-N	[3][5]
Canonical SMILES	C1CCC(CC1)OC(=O)OC2CCCCC2	[3][4][5]

Synthesis of Dicyclohexyl Carbonate

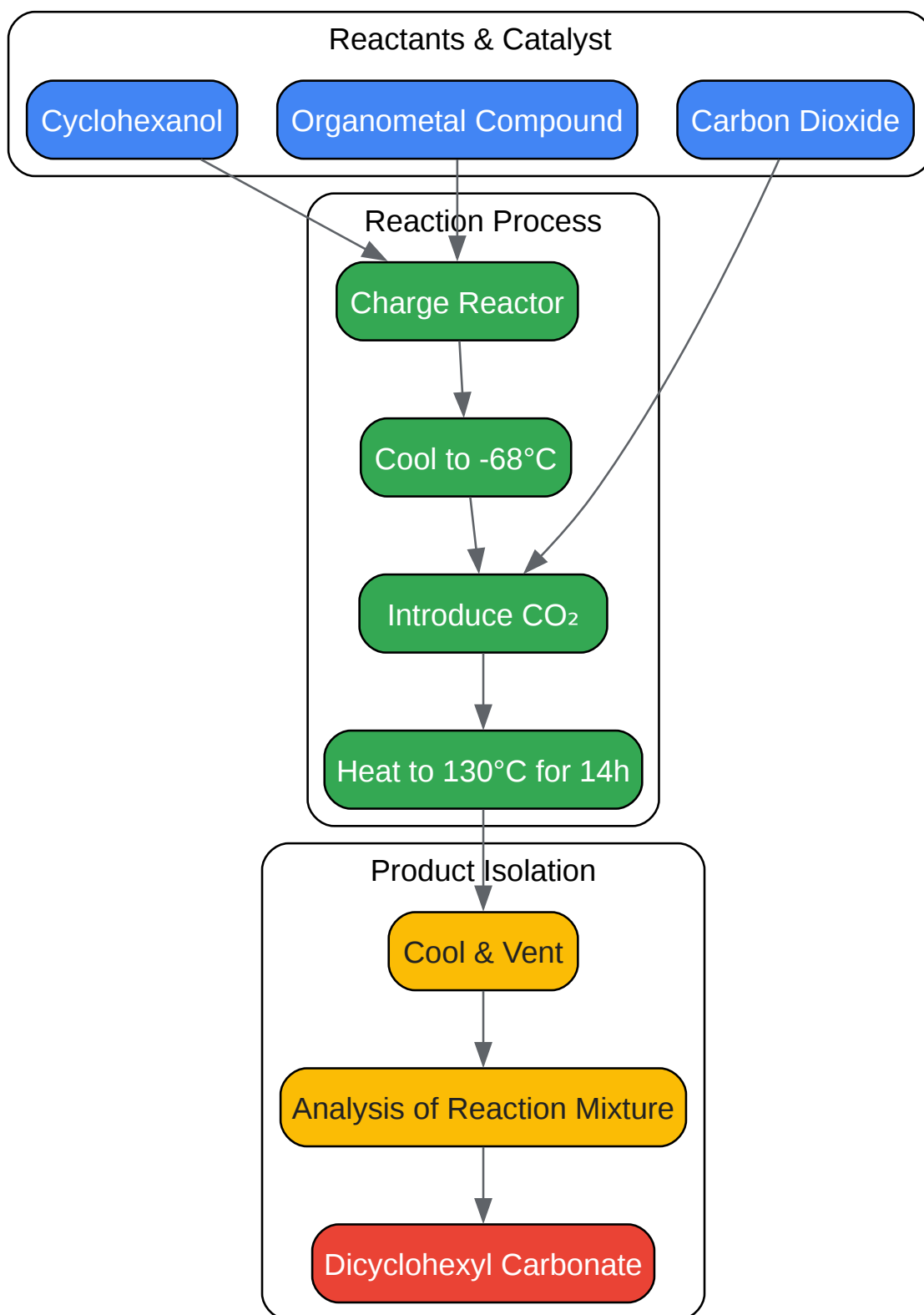
Dicyclohexyl carbonate can be synthesized from cyclohexanol and carbon dioxide. While various methods may exist, a general experimental approach is described in the literature.

Experimental Protocol: Synthesis from Cyclohexanol and CO₂

A documented method for the synthesis of **dicyclohexyl carbonate** involves the reaction of cyclohexanol with high-purity carbon dioxide gas in the presence of an organometal compound.

[2] The following is a generalized protocol based on this description:

- **Reactor Charging:** A high-pressure reactor is charged with the organometal compound-containing liquid, cyclohexanol, and a stirring mechanism (e.g., a stainless steel ball).
- **Cooling and CO₂ Introduction:** The reactor is cooled to approximately -68 °C using a dry ice/ethanol bath. High-purity carbon dioxide gas is then introduced into the reactor at a reduced pressure (e.g., ~2 MPa).
- **Reaction:** The reactor is sealed and heated to 130 °C in an oil bath with continuous agitation for a specified period (e.g., 14 hours).
- **Work-up:** After the reaction, the reactor is cooled to room temperature, and the excess carbon dioxide is carefully vented. The resulting reaction mixture can then be analyzed and purified to yield **dicyclohexyl carbonate**.



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Caption: Synthesis workflow for **Dicyclohexyl carbonate**.

Spectroscopic Data

While some suppliers indicate the availability of spectroscopic data such as NMR, HPLC, and LC-MS, this information is not publicly accessible in the searched literature.^[3]^[4] Researchers requiring this data should request it directly from a commercial supplier.

Safety Information

A definitive Safety Data Sheet (SDS) specifically for **Dicyclohexyl carbonate** (CAS 4427-97-8) is not readily available in the public domain. However, some sources describe it as having a low toxicity profile and being non-corrosive. Despite this, as with any chemical, appropriate personal protective equipment should be used when handling this compound. It is strongly recommended to obtain a comprehensive SDS from the supplier before use.

Biological Activity and Signaling Pathways

A key requirement for this technical guide was to delineate any known biological activities or interactions with cellular signaling pathways. Despite extensive searches of scientific databases and literature, no information was found to suggest that **Dicyclohexyl carbonate** has any studied biological effects, pharmacological properties, or roles in modulating signaling pathways. Its documented applications are in the realm of polymer chemistry, where it is used as a cross-linking agent, and as a reagent in organic synthesis.^[4] There is no evidence to suggest its use or investigation in drug development or related life science research.

Conclusion

Dicyclohexyl carbonate is a well-defined chemical entity with known physicochemical properties and established synthetic routes. However, for the audience of researchers, scientists, and drug development professionals, it is crucial to understand that its biological profile is currently a blank slate in the public scientific literature. Its utility, based on available information, is confined to non-biological, industrial applications. Any exploration of this compound for pharmaceutical or biological purposes would represent a novel area of investigation, requiring foundational toxicological and pharmacological screening.

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